

IUPAC name and synonyms for 1-Allyl-1h-indol-5-amine

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Compound of Interest

Compound Name: 1-Allyl-1h-indol-5-amine

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Technical Guide: 1-Allyl-1H-indol-5-amine

Audience: Researchers, scientists, and drug development professionals.

Chemical Identity and Synonyms

The compound **1-Allyl-1H-indol-5-amine** is a derivative of the indole heterocyclic system. Based on IUPAC nomenclature guidelines, the systematic name is 1-(prop-2-en-1-yl)-1H-indol-5-amine.

Synonyms:

- 1-Allyl-5-aminoindole
- 5-Amino-1-allylindole
- 1-(Prop-2-enyl)-5-aminoindole

Property	Value	Source
IUPAC Name	1-(prop-2-en-1-yl)-1H-indol-5-amine	PubChem[1]
Molecular Formula	C ₁₁ H ₁₂ N ₂	Calculated
Molecular Weight	172.23 g/mol	Calculated
Canonical SMILES	<chem>C=CCN1C=CC2=C1C=C(C=C2)N</chem>	Calculated

Proposed Synthesis

A plausible synthetic route for 1-(prop-2-en-1-yl)-1H-indol-5-amine involves a two-step process starting from 5-nitroindole. This strategy is advantageous as it allows for the introduction of the allyl group at the nitrogen atom, followed by the reduction of the nitro group to the desired amine.

Experimental Protocol: Two-Step Synthesis

Step 1: N-Allylation of 5-Nitroindole

This reaction introduces the allyl group onto the nitrogen atom of the indole ring. A common method for N-alkylation of indoles involves deprotonation of the indole nitrogen with a base, followed by reaction with an alkyl halide.

- Materials: 5-nitroindole, sodium hydride (NaH), allyl bromide, anhydrous dimethylformamide (DMF).
- Procedure:
 - To a solution of 5-nitroindole in anhydrous DMF under an inert atmosphere (e.g., argon or nitrogen), add sodium hydride (1.2 equivalents) portion-wise at 0 °C.
 - Stir the mixture at room temperature for 30 minutes to ensure complete deprotonation.
 - Cool the reaction mixture back to 0 °C and add allyl bromide (1.5 equivalents) dropwise.

- Allow the reaction to warm to room temperature and stir for 12-24 hours, monitoring the reaction progress by thin-layer chromatography (TLC).
- Upon completion, quench the reaction by the slow addition of water.
- Extract the product with a suitable organic solvent (e.g., ethyl acetate).
- Wash the combined organic layers with brine, dry over anhydrous sodium sulfate, and concentrate under reduced pressure.
- Purify the crude product by column chromatography on silica gel to yield 1-allyl-5-nitroindole.

Step 2: Reduction of 1-Allyl-5-nitroindole to 1-(prop-2-en-1-yl)-1H-indol-5-amine

The nitro group of the intermediate is reduced to an amine. A common and effective method for this transformation is catalytic hydrogenation.

- Materials: 1-allyl-5-nitroindole, palladium on carbon (10% Pd/C), methanol, hydrogen gas.
- Procedure:
 - Dissolve 1-allyl-5-nitroindole in methanol in a flask suitable for hydrogenation.
 - Add a catalytic amount of 10% Pd/C to the solution.
 - Evacuate the flask and backfill with hydrogen gas (using a balloon or a hydrogenation apparatus).
 - Stir the reaction mixture vigorously under a hydrogen atmosphere at room temperature for 4-12 hours, monitoring the reaction by TLC.
 - Upon completion, filter the reaction mixture through a pad of Celite to remove the palladium catalyst.
 - Wash the Celite pad with methanol.

- Concentrate the filtrate under reduced pressure to yield the desired product, 1-(prop-2-en-1-yl)-1H-indol-5-amine. Further purification can be achieved by recrystallization or column chromatography if necessary.

Synthesis Workflow Diagram



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Proposed two-step synthesis of 1-(prop-2-en-1-yl)-1H-indol-5-amine.

Potential Biological Activities and Applications

While specific biological data for 1-(prop-2-en-1-yl)-1H-indol-5-amine is not readily available in the public domain, the indole scaffold is a well-known privileged structure in medicinal chemistry. Derivatives of 5-aminoindole, in particular, have shown promise in various therapeutic areas, most notably in oncology.

Biological Activity	Target/Mechanism of Action (of related compounds)	Potential Application	References
Anticancer	Inhibition of tubulin polymerization, kinase inhibition, DNA binding.	Development of novel chemotherapeutic agents.	[2]
Antimalarial	Inhibition of Plasmodium falciparum growth.	Treatment of malaria.	
Antimicrobial	Disruption of bacterial or fungal cell processes.	Development of new antibiotics or antifungals.	

Given the prevalence of anticancer activity among 5-aminoindole derivatives, a primary application for 1-(prop-2-en-1-yl)-1H-indol-5-amine could be in the development of novel cancer therapies. The allyl group at the N1 position may influence the compound's pharmacokinetic properties, such as cell permeability and metabolic stability.

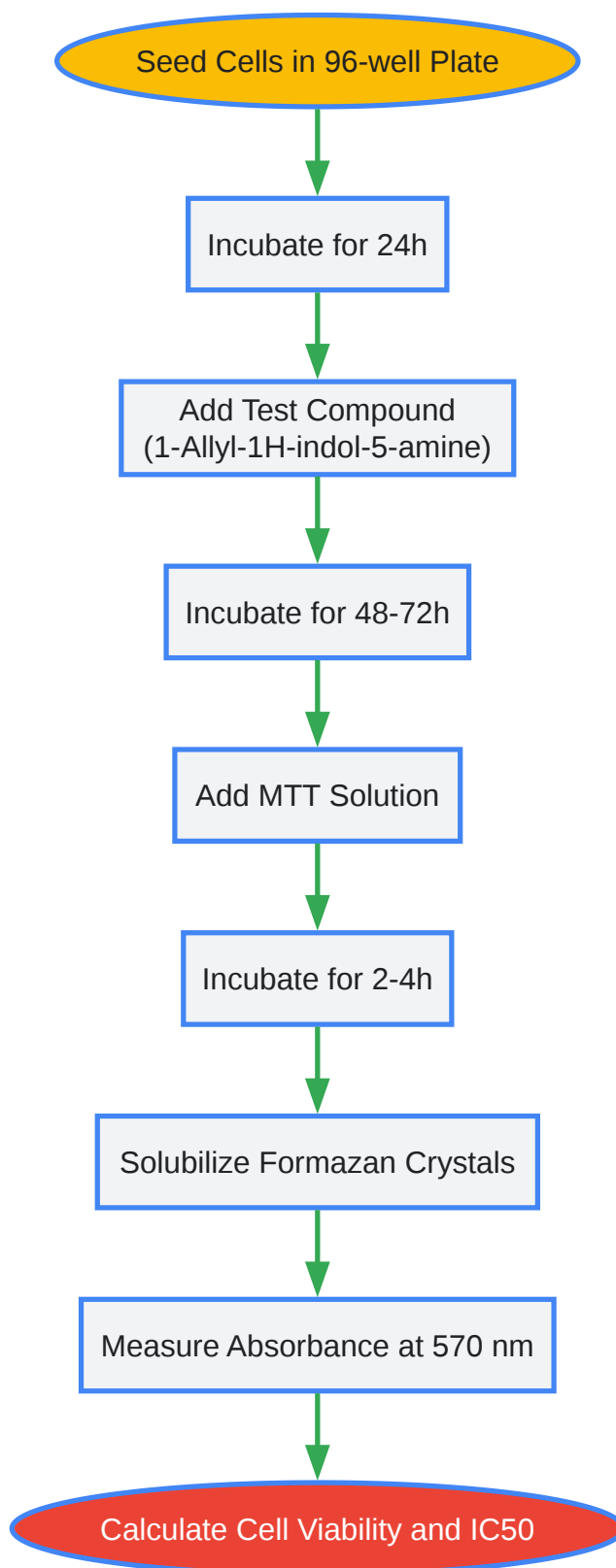
Experimental Protocol: In Vitro Anticancer Activity Assessment (MTT Assay)

The MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) assay is a colorimetric assay for assessing cell metabolic activity. As cellular metabolic activity is an indicator of cell viability, this assay is widely used to measure the cytotoxic effects of potential anticancer compounds.^{[3][4][5]}

- Materials: Human cancer cell line (e.g., HeLa, MCF-7), cell culture medium (e.g., DMEM), fetal bovine serum (FBS), penicillin-streptomycin, 96-well plates, MTT solution (5 mg/mL in PBS), solubilization solution (e.g., DMSO or acidified isopropanol).
- Procedure:
 - Cell Seeding: Seed cancer cells into a 96-well plate at a density of 5,000-10,000 cells per well in 100 μ L of complete culture medium. Incubate for 24 hours at 37°C in a humidified atmosphere with 5% CO₂ to allow for cell attachment.
 - Compound Treatment: Prepare a stock solution of 1-(prop-2-en-1-yl)-1H-indol-5-amine in a suitable solvent (e.g., DMSO). Prepare serial dilutions of the compound in culture medium to achieve the desired final concentrations. Replace the medium in the wells with 100 μ L of the medium containing the test compound at various concentrations. Include a vehicle control (medium with the same concentration of the solvent used to dissolve the compound) and a negative control (cells in medium only).
 - Incubation: Incubate the plate for 48-72 hours at 37°C and 5% CO₂.
 - MTT Addition: After the incubation period, add 10 μ L of MTT solution to each well.
 - Incubation with MTT: Incubate the plate for another 2-4 hours at 37°C. During this time, viable cells will reduce the yellow MTT to purple formazan crystals.

- Solubilization of Formazan: Carefully remove the medium from each well and add 100 μ L of the solubilization solution to dissolve the formazan crystals. Gently pipette to ensure complete dissolution.
- Absorbance Measurement: Measure the absorbance of each well at a wavelength of 570 nm using a microplate reader.
- Data Analysis: Calculate the percentage of cell viability for each concentration of the test compound relative to the vehicle control. Plot the cell viability against the compound concentration to determine the IC_{50} value (the concentration of the compound that inhibits 50% of cell growth).

MTT Assay Workflow Diagram



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Workflow for the MTT cell viability assay.

Conclusion

1-(prop-2-en-1-yl)-1H-indol-5-amine is a compound of interest for which a straightforward synthetic route can be proposed. Based on the known biological activities of related 5-aminoindole derivatives, this compound warrants investigation, particularly for its potential anticancer properties. The experimental protocols provided herein offer a foundation for its synthesis and initial biological evaluation. Further studies would be required to fully characterize this molecule and explore its therapeutic potential and mechanism of action.

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